

In Vitro Antibacterial Spectrum of Cefoperazone Dihydrate: A Technical Guide

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Compound of Interest

Compound Name: Cefoperazone Dihydrate

Cat. No.: B1353751

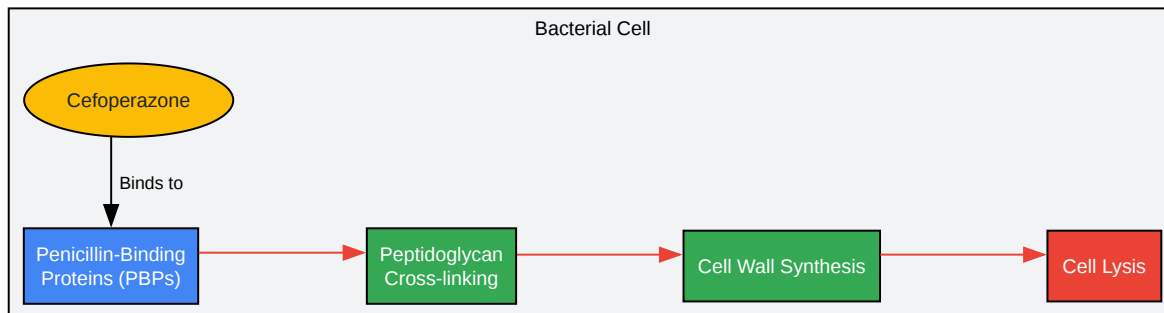
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vitro antibacterial spectrum of **Cefoperazone Dihydrate**. It is designed to be a comprehensive resource, incorporating quantitative data, detailed experimental protocols, and visual representations of workflows and mechanisms of action to support research and development efforts in the field of antimicrobial agents.

Mechanism of Action

Cefoperazone is a third-generation cephalosporin antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. Like other β -lactam antibiotics, Cefoperazone binds to and inactivates penicillin-binding proteins (PBPs) located on the inner membrane of the bacterial cell wall. These enzymes are crucial for the final steps of peptidoglycan synthesis, which provides structural integrity to the cell wall. The inhibition of PBPs leads to a weakened cell wall, making the bacterium susceptible to osmotic lysis and ultimately causing cell death.



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Caption: Cefoperazone's Mechanism of Action.

In Vitro Antibacterial Spectrum

Cefoperazone demonstrates a broad spectrum of activity against a variety of Gram-positive and Gram-negative bacteria. The following tables summarize the Minimum Inhibitory Concentration (MIC) values for Cefoperazone against a range of clinically relevant bacteria. MIC₅₀ and MIC₉₀ represent the concentrations required to inhibit the growth of 50% and 90% of the tested isolates, respectively.

Gram-Positive Bacteria

Organism	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Staphylococcus aureus	-	-	12.5	-
Staphylococcus epidermidis	-	-	3.13	-
Enterococcus faecalis	-	-	50	-

Data for the table above is based on a study where the inoculum size was 10(6) CFU/ml.[1]

Gram-Negative Bacteria

Organism	No. of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Escherichia coli	247	<0.0625 to >64	1	>64
Klebsiella pneumoniae (ESBL-producing)	58	-	64	>64
Proteus mirabilis	-	-	0.78	-
Proteus vulgaris	-	-	0.78	-
Pseudomonas aeruginosa	-	-	12.5	-
Pseudomonas aeruginosa (Carbapenem-resistant)	21	-	>64	>64
Enterobacter spp.	-	-	3.13	-
Citrobacter spp.	-	-	12.5	-
Acinetobacter spp.	-	-	0.78	-
Acinetobacter baumannii (Carbapenem-resistant)	20	-	>64	>64
Serratia marcescens	-	-	25	-

Data for the table above is compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols for Susceptibility Testing

The following are detailed methodologies for determining the in vitro antibacterial susceptibility of **Cefoperazone Dihydrate**, based on Clinical and Laboratory Standards Institute (CLSI) guidelines.

Broth Microdilution Method

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent in a liquid medium.

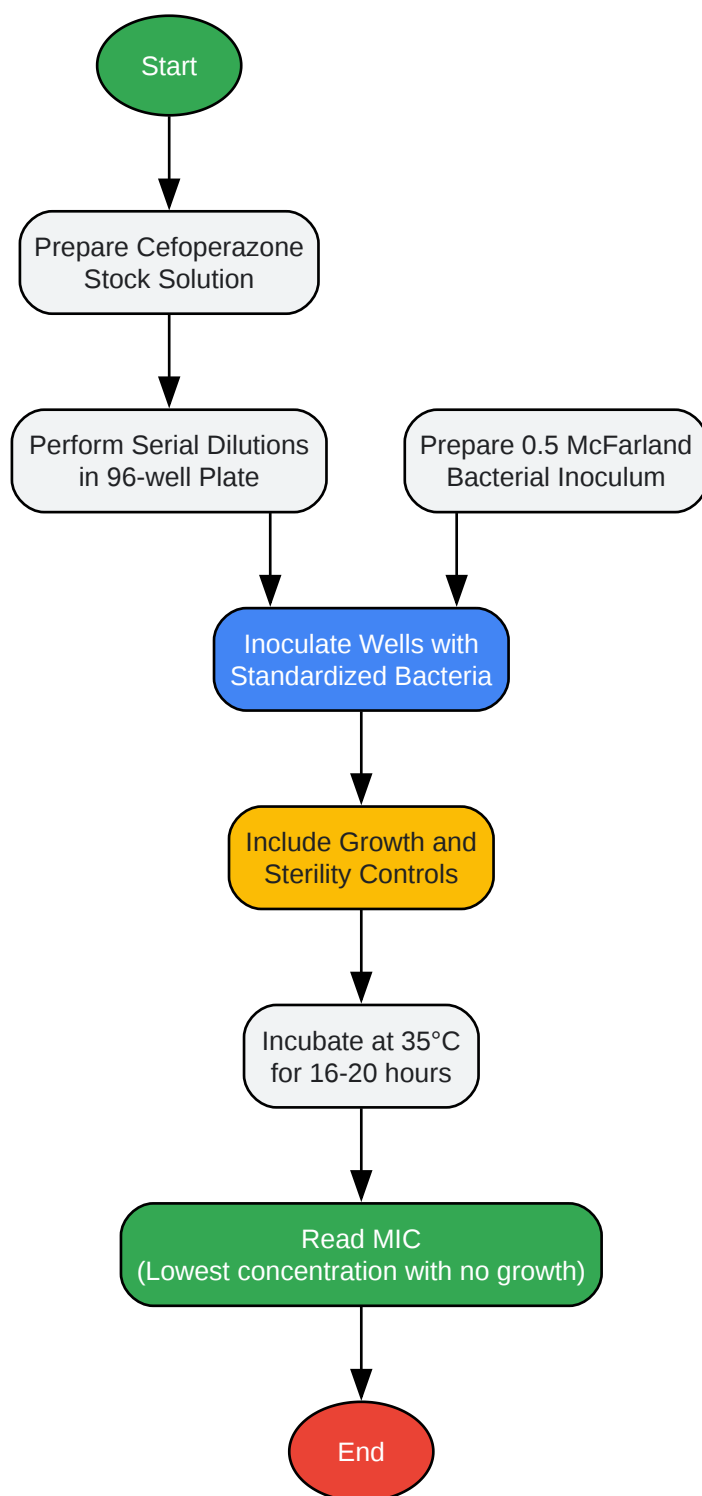
Materials:

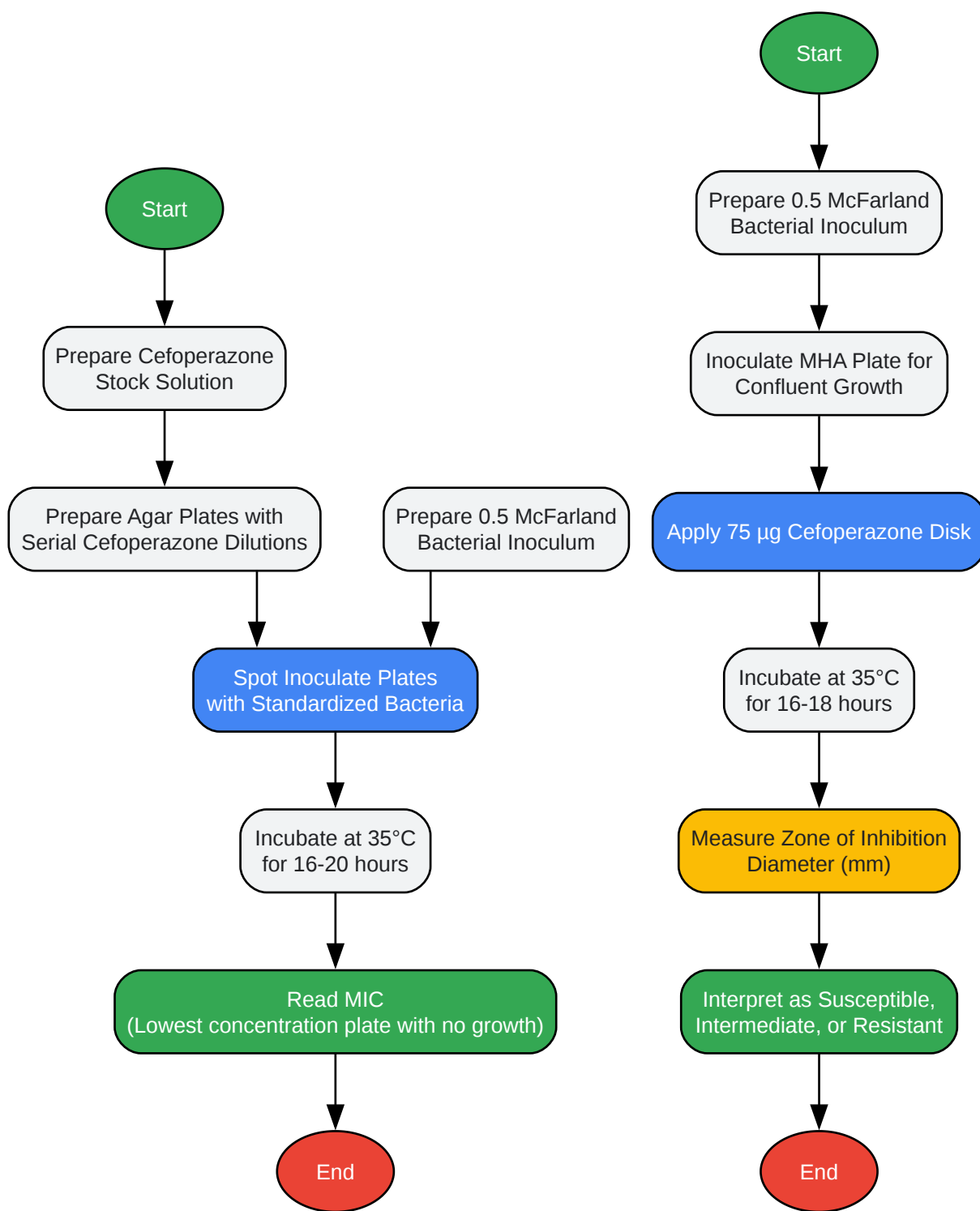
- **Cefoperazone Dihydrate** analytical standard
- 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Micropipettes and sterile tips
- Quality control strains (e.g., *Escherichia coli* ATCC® 25922, *Staphylococcus aureus* ATCC® 29213, *Pseudomonas aeruginosa* ATCC® 27853)

Procedure:

- **Preparation of Cefoperazone Stock Solution:** Prepare a stock solution of **Cefoperazone Dihydrate** in a suitable solvent as recommended by CLSI.
- **Serial Dilution:** Perform serial twofold dilutions of the Cefoperazone stock solution in CAMHB directly in the 96-well microtiter plates to achieve the desired final concentration range (e.g., 0.06 to 64 $\mu\text{g/mL}$).

- **Inoculum Preparation:** Prepare a bacterial suspension from 4-5 isolated colonies of similar morphology in a sterile broth or saline. Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- **Inoculation:** Within 15 minutes of standardization, dilute the bacterial suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
- **Controls:** Include a growth control well (broth and inoculum, no antibiotic) and a sterility control well (broth only) on each plate.
- **Incubation:** Incubate the plates at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- **Reading Results:** The MIC is the lowest concentration of Cefoperazone that completely inhibits visible growth of the organism as detected by the unaided eye.





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References

- 1. [Effects of sulbactam on the activity of cefoperazone against various clinical isolates] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Correlation Between Cefoperazone/Sulbactam MIC Values and Clinical Outcomes of Escherichia coli Bacteremia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. In vitro activity of cefoperazone and cefoperazone-sulbactam against carbapenem-resistant Acinetobacter baumannii and Pseudomonas aeruginosa - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Appropriate composites of cefoperazone–sulbactam against multidrug-resistant organisms - PMC [pmc.ncbi.nlm.nih.gov]
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